

Proper Disposal of M122: A Critical Guide for Laboratory Professionals

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Compound of Interest

Compound Name: M122

Cat. No.: B14761203

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Immediate Safety Notice: The identifier "**M122**" is not a unique chemical name but a product code used by various manufacturers for chemically distinct products. Proper disposal procedures are product-specific and depend entirely on the chemical composition and associated hazards. Misidentification can lead to improper handling, dangerous chemical reactions, and regulatory non-compliance. The first and most critical step is to accurately identify the product in your possession.

Identifying Your "M122" Product

Before proceeding with any disposal protocol, examine the container's label to identify the manufacturer and the full product name. This information is essential for obtaining the correct Safety Data Sheet (SDS), which provides detailed instructions for safe handling and disposal.

Summary of Identified "M122" Products and Disposal Guidelines

The following table summarizes the different products identified as "**M122**" and the high-level disposal recommendations from their respective Safety Data Sheets.

Manufacturer	Product Name	Product Type	Key Disposal Information
Meguiar's	M122 Surface Prep	Liquid, Non-Hazardous	Absorb with inert material, containerize, and dispose of according to local regulations.[1][2]
TYGRIS	AM122 Maintenance Absorbent Roll	Solid Absorbent	Unused product requires no disposal. Used product disposal is dictated by the nature of the absorbed liquid.[3]
Miller-Stephenson	MS-122XD	Aerosol Release Agent	Hazardous Waste. Dispose of at an approved waste disposal plant. Do not puncture or incinerate the can.[4][5][6]
Pharmaceutical	Valacyclovir Hydrochloride 500 mg	Solid Pill	Not a laboratory chemical. Dispose of in accordance with institutional and regulatory guidelines for pharmaceutical waste.[7][8][9]

Detailed Disposal Protocols

Below are the detailed, step-by-step disposal procedures for the identified laboratory and industrial "M122" products.

Protocol 1: Meguiar's M122 Surface Prep (Liquid)

This product is not classified as hazardous, but proper disposal is still necessary to minimize environmental impact.

Step 1: Containment of Spills

- For spills, first contain the liquid to prevent it from spreading.
- Working from the outside in, cover the spill with a non-combustible, inert absorbent material such as bentonite, vermiculite, sand, or earth.[\[1\]](#)[\[2\]](#)

Step 2: Collection

- Mix the absorbent material with the spilled liquid until it appears dry.
- Collect as much of the absorbed material as possible and place it into a designated, closed container that is approved for transportation by local authorities.[\[1\]](#)[\[2\]](#)

Step 3: Final Disposal

- Seal the container securely.
- Dispose of the collected material as soon as possible in accordance with all applicable local, regional, national, and international regulations.[\[1\]](#)[\[2\]](#)
- Empty containers may be disposed of as non-hazardous waste, but consult your local regulations first.[\[1\]](#)

Protocol 2: TYGRIS AM122 Maintenance Absorbent Roll (Solid)

The disposal of this product is entirely dependent on the substance it has absorbed.

Step 1: Waste Characterization

- If the absorbent roll is unused, no special disposal is required.[\[3\]](#)
- If the roll has been used to absorb a liquid, it now takes on the hazardous characteristics of that liquid.

Step 2: Determine Disposal Path

- Obtain the Safety Data Sheet (SDS) for the absorbed substance.
- The "Disposal considerations" section of the SDS for the absorbed liquid will provide the necessary disposal instructions.
- The contaminated absorbent roll must be handled and disposed of as if it were the liquid waste itself.^[3]

Step 3: Final Disposal

- Package the used absorbent roll in a container compatible with the absorbed chemical.
- Label the container clearly, identifying the absorbed substance.
- Follow the disposal recommendations for the absorbed chemical, which may include incineration or disposal at a licensed hazardous waste facility.^[3]

Protocol 3: Miller-Stephenson MS-122XD (Aerosol)

This product is classified as hazardous waste and requires specialized disposal procedures.

Step 1: Waste Identification

- This product is an aerosol containing gas under pressure and is harmful to aquatic life with long-lasting effects.^[5] It must be managed as hazardous waste.

Step 2: Container Handling

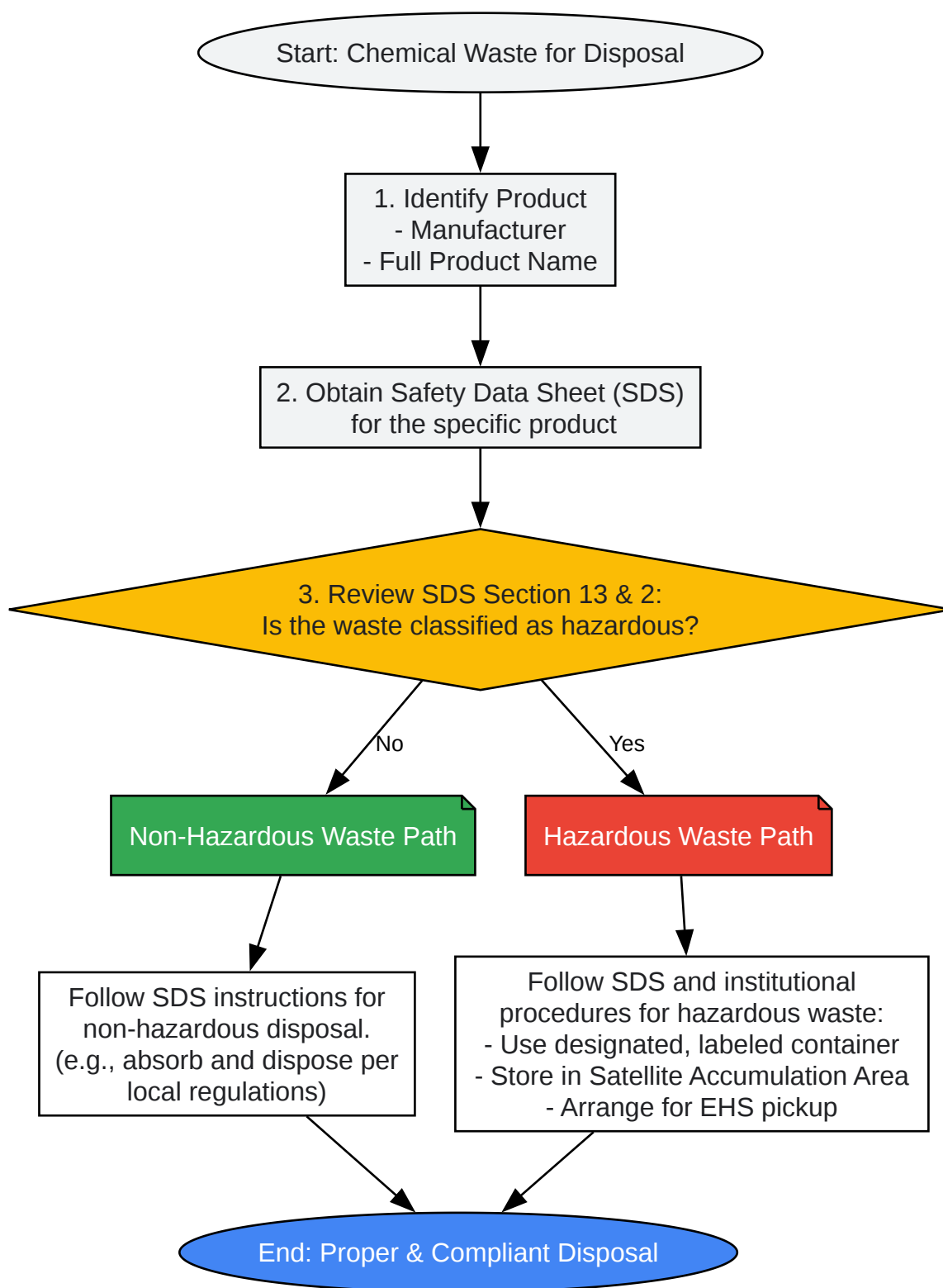
- Do not puncture or incinerate the aerosol can, even when empty, as it may explode if heated.^{[4][5][6]}
- Protect the container from sunlight and do not expose it to temperatures exceeding 50°C (122°F).^{[4][5][6]}

Step 3: Final Disposal

- The contents and the container must be disposed of at an approved waste disposal plant.[\[4\]](#)
[\[5\]](#)[\[6\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor to arrange for pickup and disposal.
- Comply with all federal, state, and local regulations for hazardous waste disposal.[\[4\]](#)

Logical Workflow for Chemical Waste Disposal

The following diagram outlines the critical decision-making process for the proper disposal of any laboratory chemical, including products labeled "**M122**". This workflow emphasizes the central role of the Safety Data Sheet (SDS) in ensuring safe and compliant waste management.



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Caption: Decision workflow for the proper disposal of laboratory chemical waste.

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